

Personal protective equipment for handling JTP-70902

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Compound of Interest

Compound Name: JTP-70902

Cat. No.: B1673107

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Essential Safety and Handling Guide for JTP-70902

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **JTP-70902** is not publicly available. The following guidance is based on general laboratory best practices for handling potent, solid-phase research compounds and their solutions in dimethyl sulfoxide (DMSO). It is imperative to supplement this information with a risk assessment specific to your laboratory's protocols and facilities.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **JTP-70902**. Adherence to these procedures is critical for ensuring personnel safety and maintaining experimental integrity.

Properties of JTP-70902

Property	Value
Physical State	Solid powder
Solubility	Soluble in DMSO
Storage (Short-term)	0 - 4 °C (days to weeks)
Storage (Long-term)	-20 °C (months to years)
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The required PPE varies depending on the physical state of the compound being handled.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Handling Solid Powder (e.g., weighing, aliquoting)	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.	Powder-free nitrile gloves. Consider double-gloving.	Fully-buttoned laboratory coat.	Use of a certified chemical fume hood is the primary engineering control. If weighing outside a fume hood, a NIOSH-approved N95 respirator is recommended to prevent inhalation of fine particles.
Handling DMSO Solution	Chemical splash goggles or a face shield worn over safety glasses. ^[1]	Butyl rubber, fluoroelastomer, or thick (15 mil) latex gloves are recommended as DMSO can penetrate standard nitrile gloves. ^{[2][3]} If using nitrile gloves, they should be for incidental contact only and changed immediately upon any splash. ^[2]	Chemical-resistant lab coat or apron worn over a standard lab coat.	All work with DMSO solutions should be conducted in a certified chemical fume hood to minimize vapor inhalation. ^[4]

Operational and Disposal Plans

Engineering Controls

- Ventilation: Always handle **JTP-70902**, both in solid and solution form, within a certified chemical fume hood or other appropriate ventilated enclosure to minimize inhalation exposure.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Safety Equipment: Ensure easy access to an eyewash station and a safety shower.[\[1\]](#)[\[5\]](#)

Experimental Protocols

Handling the Solid Compound:

- Preparation: Before handling, decontaminate the work surface within the fume hood. Lay down absorbent, disposable bench paper.[\[8\]](#)
- Weighing: To minimize the dispersal of powder, use a spatula to transfer small amounts. Avoid pouring directly from the bottle.[\[8\]](#) Keep the container closed when not in use.
- Cleanup: After handling, carefully wipe down the work surface, balance, and any equipment with a damp cloth or towel to collect any residual powder. Dispose of all contaminated materials as hazardous waste.

Preparing and Handling DMSO Solutions:

- Solvent Safety: DMSO is a penetration enhancer, meaning it can carry dissolved substances like **JTP-70902** through the skin.[\[2\]](#)[\[4\]](#) Exercise extreme caution and avoid all skin contact.
- Dissolving: Slowly add the pre-weighed **JTP-70902** powder to the DMSO in a suitable container within the fume hood.
- Transferring: Use appropriate pipettes or other liquid handling devices for transferring the solution. Never use mouth suction.[\[5\]](#)[\[6\]](#)
- Post-Handling: After use, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water, even after wearing gloves.[\[6\]](#)[\[7\]](#)

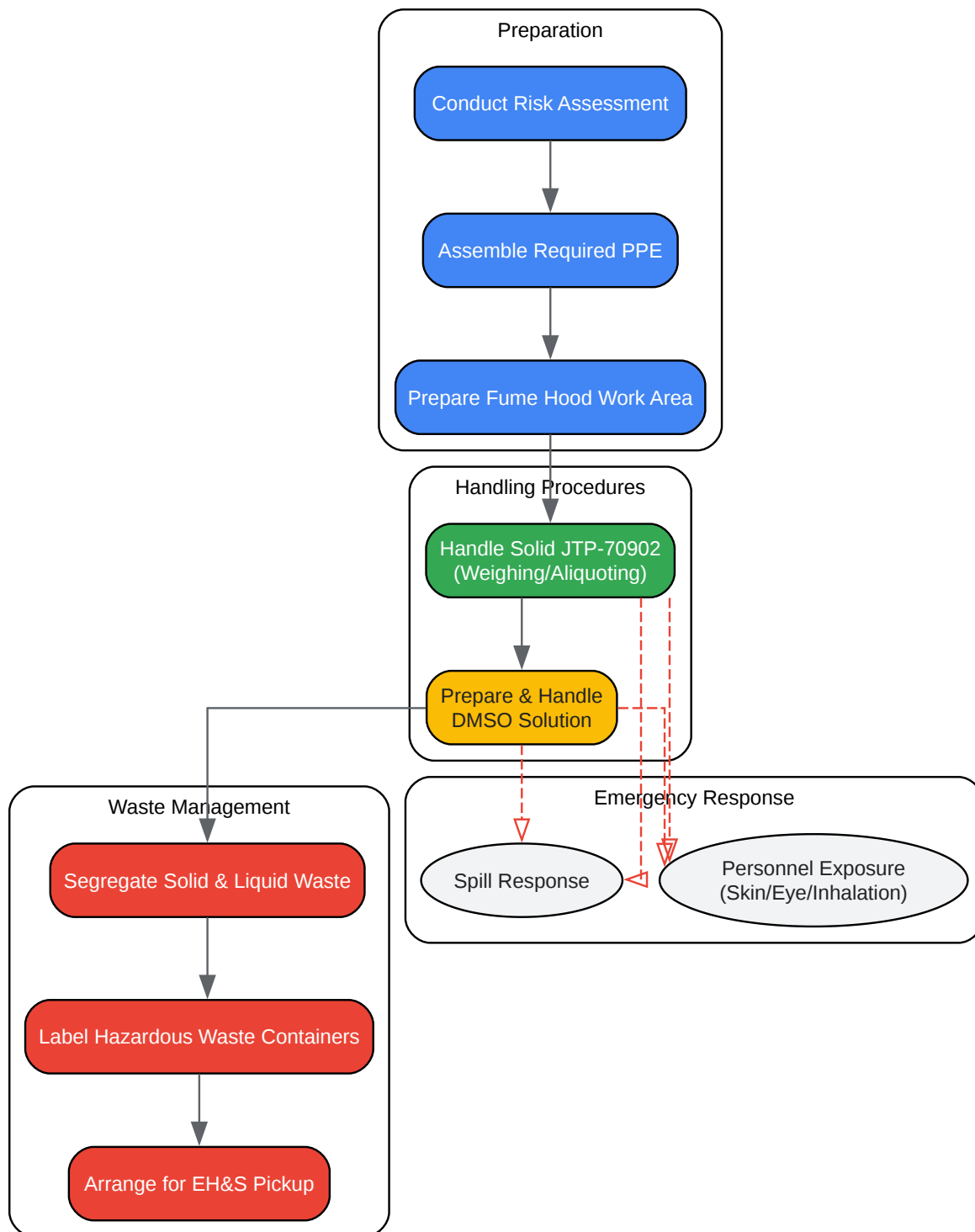
Disposal Plan

- Solid Waste: All disposable materials contaminated with **JTP-70902** (e.g., gloves, bench paper, pipette tips, empty vials) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **JTP-70902** in DMSO should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not pour chemical waste down the drain.^[9]
- Waste Pickup: Follow your institution's guidelines for the disposal of chemical waste. Contact your Environmental Health and Safety (EH&S) department to schedule a waste pickup.^[9]^[10]

Emergency Procedures

- Spills:
 - Alert personnel in the immediate area.^[7]^[11]
 - For a small spill, if you are trained and have the appropriate spill kit, contain the spill by working from the outside in with an absorbent material.^[12]^[13]
 - For a large spill, evacuate the area, close the doors, and contact your institution's emergency response team or EH&S.^[14]
 - Avoid breathing vapors from the spill.^[14]
- Personnel Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove any contaminated clothing.^[5]^[13] Seek immediate medical attention.
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes using an eyewash station.^[5] Seek immediate medical attention.
 - Inhalation: Move to fresh air immediately. Seek medical attention.

Mandatory Visualization



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Caption: Workflow for the safe handling of **JTP-70902**.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]
- 2. support.al.umces.edu [support.al.umces.edu]
- 3. uwaterloo.ca [uwaterloo.ca]
- 4. nbinno.com [nbinno.com]
- 5. artsci.usu.edu [artsci.usu.edu]
- 6. uwlax.edu [uwlax.edu]
- 7. gz-supplies.com [gz-supplies.com]
- 8. ehs.wisc.edu [ehs.wisc.edu]
- 9. ehhs.upenn.edu [ehhs.upenn.edu]
- 10. vumc.org [vumc.org]
- 11. cmu.edu [cmu.edu]
- 12. ehs.wisc.edu [ehs.wisc.edu]
- 13. Chemical Spills | Emergency Management [emergency.fsu.edu]
- 14. Lab Safety Plan - Accident, Emergencies and Chemical Spills | Compliance and Risk Management [kent.edu]
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